

Aromaticin: A Technical Guide to its Physical, Chemical, and Biological Properties

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Compound of Interest

Compound Name: *Aromaticin*

Cat. No.: *B1209679*

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Introduction

Aromaticin is a naturally occurring sesquiterpenoid lactone, a class of compounds known for their diverse and potent biological activities. Isolated from various plant species, including those of the *Helenium* and *Inula* genera, **Aromaticin** has attracted significant interest within the scientific community. Its chemical structure, characterized by a complex fused ring system and reactive functional groups, underpins its notable anti-inflammatory and potential anticancer properties. This technical guide provides an in-depth overview of the physical and chemical properties of **Aromaticin**, its mechanisms of action at the cellular level, and detailed protocols for its study. Due to the limited availability of specific physical property data for **Aromaticin**, data for the structurally similar and well-studied sesquiterpene lactone, Helenalin, is provided as a reference.

Physical and Chemical Properties

The physicochemical properties of **Aromaticin** and the related compound Helenalin are crucial for their handling, formulation, and an understanding of their biological activity. A summary of these properties is presented below.

Property	Value (Aromaticin)	Value (Helenalin - for reference)
Molecular Formula	C ₁₅ H ₁₈ O ₃	C ₁₅ H ₁₈ O ₄ [1][2]
Molecular Weight	246.30 g/mol	262.3 g/mol [2][3]
Melting Point	Data not available	167-168 °C[1][4]
Boiling Point	Data not available	473-474 °C (estimated)[4]
Solubility	Data not available	Slightly soluble in water (approx. 0.2 mg/mL in PBS, pH 7.2); Soluble in ethanol, DMSO, and dimethylformamide (approx. 20 mg/mL); Soluble in chloroform and hot benzene.[1][2][3]
Appearance	Data not available	White to off-white solid[5]
CAS Number	5945-42-6	6754-13-8[2][3]

Biological Activity and Mechanisms of Action

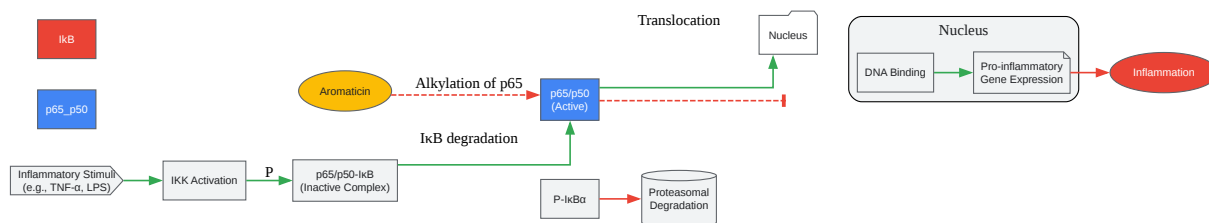
Aromaticin exhibits significant biological effects, primarily as an anti-inflammatory and anticancer agent. Its mechanism of action is largely attributed to its ability to modulate key signaling pathways involved in inflammation and cell survival.

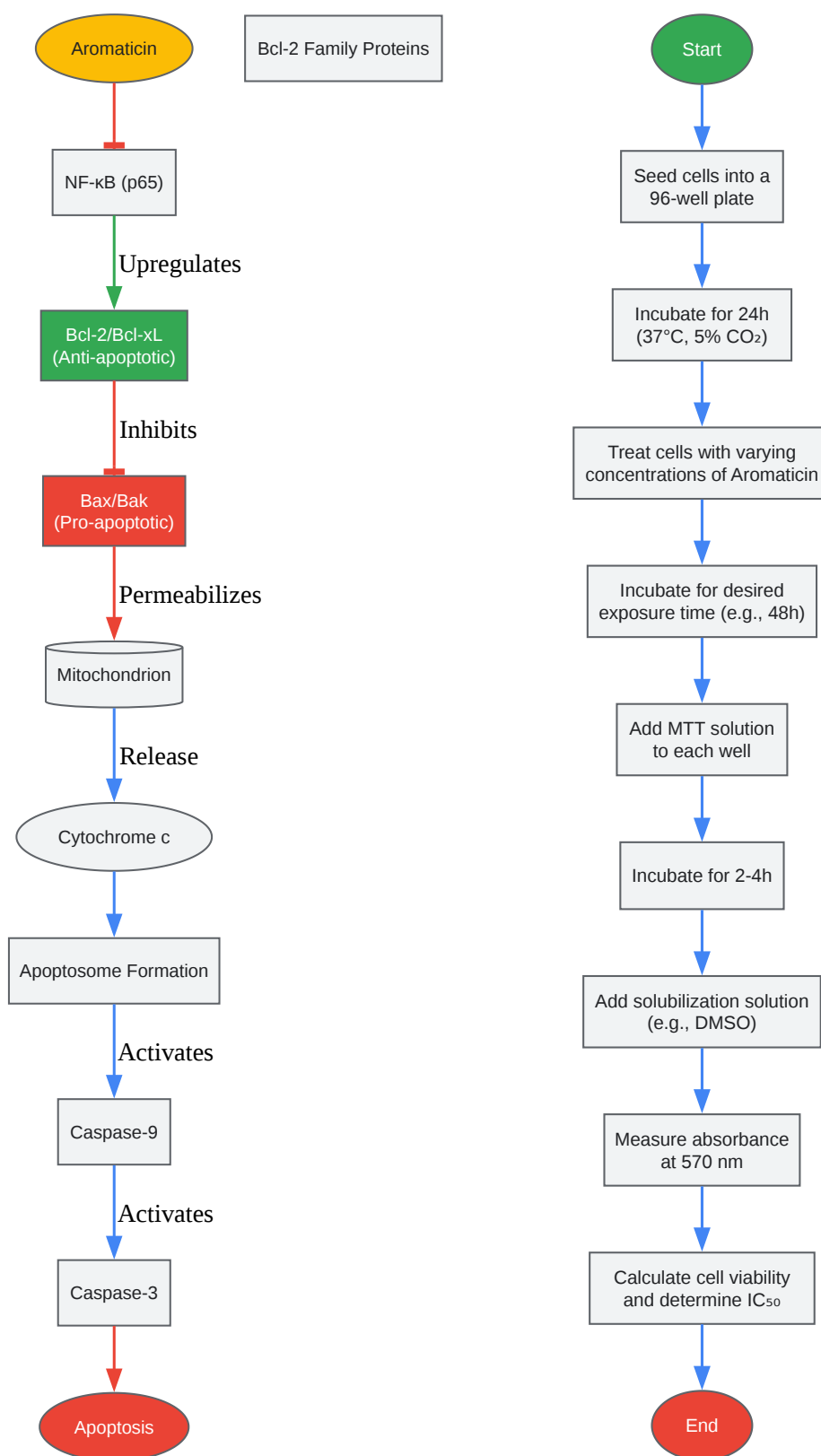
Anti-Inflammatory Activity: Inhibition of the NF-κB Pathway

The anti-inflammatory properties of **Aromaticin** and related sesquiterpene lactones are predominantly mediated through the inhibition of the Nuclear Factor-kappa B (NF-κB) signaling pathway.[6] NF-κB is a critical transcription factor that regulates the expression of numerous pro-inflammatory genes, including cytokines, chemokines, and adhesion molecules.

The proposed mechanism involves the direct alkylation of the p65 subunit of the NF-κB heterodimer by the α-methylene-γ-lactone moiety of the sesquiterpene lactone.[7] This covalent

modification, specifically targeting a cysteine residue (Cys38) in the DNA-binding domain of p65, sterically hinders the transcription factor from binding to its cognate DNA sequences in the promoter regions of target genes.[7] This action effectively blocks the transcription of pro-inflammatory mediators, thereby attenuating the inflammatory response.





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